Application Notes: In Vitro Reconstitution of YDJ1 Chaperone Activity with Hsp70

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Compound of Interest

Compound Name:	*YDJ1 protein*
CAS No.:	*139874-78-5*
Cat. No.:	*B1178031*

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Introduction

The Hsp70 chaperone system is a crucial component of the cellular protein quality control machinery, involved in a wide array of processes including de novo protein folding, refolding of stress-denatured proteins, protein translocation across membranes, and disassembly of protein complexes. The activity of Hsp70 is tightly regulated by a cohort of co-chaperones, among which the J-domain proteins (JDPs), also known as Hsp40s, play a pivotal role. YDJ1 (Yeast DnaJ homolog 1), a well-characterized JDP in Saccharomyces cerevisiae, functions by delivering substrate proteins to Hsp70 and stimulating its ATPase activity, which is essential for the chaperone cycle.[1][2][3] The in vitro reconstitution of the YDJ1-Hsp70 chaperone system is a powerful tool for dissecting the molecular mechanisms of chaperone function, screening for potential therapeutic modulators, and understanding the specificity of chaperone-substrate interactions.

These application notes provide a comprehensive overview and detailed protocols for the in vitro reconstitution and functional analysis of the YDJ1-Hsp70 chaperone machinery.

Key Applications:

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- Biochemical Characterization: Elucidate the fundamental mechanisms of YDJ1-Hsp70 interaction and chaperone activity.
- Drug Discovery: Screen for small molecule inhibitors or activators of the YDJ1-Hsp70 system, which has implications in cancer and neurodegenerative diseases.[4]
- Protein Folding Studies: Investigate the role of the YDJ1-Hsp70 system in the refolding of specific model protein substrates.
- Comparative Analysis: Compare the activity and specificity of different Hsp70 isoforms in conjunction with YDJ1.[5]

Experimental Overview

The core of the in vitro reconstitution involves purified YDJ1 and Hsp70 proteins. The functional activity of this reconstituted system is typically assessed through two primary assays:

- ATPase Activity Assay: Measures the rate of ATP hydrolysis by Hsp70, which is stimulated by YDJ1. This assay is a direct measure of the functional interaction between the two chaperones.[6][7]
- Protein Refolding Assay: Monitors the ability of the YDJ1-Hsp70 system to refold a denatured model substrate, such as firefly luciferase.[5][8] The recovery of luciferase activity serves as a proxy for successful chaperonemediated refolding.

Protocols

Protocol 1: Hsp70 ATPase Activity Assay

This protocol describes a method to measure the steady-state ATP hydrolysis rate of Hsp70 and its stimulation by YDJ1 using a pyruvate kinase/lactate dehydrogenase enzyme-coupled assay.[7]

Materials:

- Purified Hsp70 (e.g., Ssa1)
- Purified YDJ1

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- Assay Buffer: 25 mM HEPES-KOH (pH 7.5), 50 mM KCl, 5 mM $MgCl_2$, 2 mM DTT, 0.01% (v/v) Triton X-100
- ATP Solution: 100 mM ATP in water, pH 7.5
- Enzyme Coupling Mix:
  - Pyruvate kinase (PK)
  - Lactate dehydrogenase (LDH)
  - Phosphoenolpyruvate (PEP)
  - NADH
- Microplate reader capable of measuring absorbance at 340 nm

Procedure:

- Prepare the reaction mixture in a 96-well microplate. For each reaction, combine:
  - Assay Buffer
  - Enzyme Coupling Mix (final concentrations: 20 U/ml PK, 30 U/ml LDH, 2.5 mM PEP, 1 mM NADH)
  - Hsp70 (e.g., 1 µM final concentration)
  - YDJ1 (e.g., 1 µM final concentration) or buffer for control
- Incubate the plate at 37°C for 5 minutes to allow the temperature to equilibrate.
- Initiate the reaction by adding ATP to a final concentration of 2 mM.
- Immediately place the plate in the microplate reader and monitor the decrease in absorbance at 340 nm over time at 37°C. The rate of NADH oxidation is proportional to the rate of ATP hydrolysis.

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- Calculate the rate of ATP hydrolysis using the molar extinction coefficient of NADH at 340 nm (6220 $M^{-1}cm^{-1}$).

Protocol 2: Luciferase Refolding Assay

This protocol details the procedure for monitoring the refolding of chemically denatured firefly luciferase by the YDJ1-Hsp70 system.[5][8]

Materials:

- Purified Hsp70 (e.g., Ssa2 or Ssa4)
- Purified YDJ1
- Firefly Luciferase
- Denaturation Buffer: 25 mM HEPES-KOH (pH 8.0), 75 mM KCl, 15 mM $MgCl_2$, 6 M Urea
- Refolding Buffer: 25 mM HEPES-KOH (pH 8.0), 75 mM KCl, 15 mM $MgCl_2$
- ATP Solution: 100 mM ATP in water, pH 7.5
- Luciferase Assay Reagent
- Luminometer

Procedure:

- Denaturation of Luciferase:
  - Dilute firefly luciferase to a concentration of 1.875 mg/mL in Denaturation Buffer.
  - Incubate at 25°C for 15 minutes.
  - Transfer to 48°C and incubate for an additional 10 minutes.
  - Rapidly dilute the denatured luciferase 25-fold with Refolding Buffer to a final concentration of approximately 0.2 µM.[8] This creates a stock of aggregated, denatured luciferase.

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- Refolding Reaction:
  - Prepare the refolding reaction mixture in a microcentrifuge tube or a 96-well plate. For each reaction, combine:
    - Refolding Buffer
    - YDJ1 (e.g., 0.3 µM final concentration)
    - Hsp70 (e.g., 0.5 µM final concentration) or buffer for control
    - Denatured luciferase (e.g., 40 nM final concentration)[5]
  - Incubate the mixture at 25°C.
- Initiation and Measurement:
  - Initiate the refolding reaction by adding ATP to a final concentration of 1 mM.[5]
  - At various time points, withdraw an aliquot of the reaction mixture and add it to the Luciferase Assay Reagent.
  - Immediately measure the luminescence using a luminometer. The increase in luminescence over time corresponds to the refolding of luciferase.
- Data Analysis:
  - Normalize the refolding activity to the activity of an equivalent concentration of native luciferase.

Data Presentation

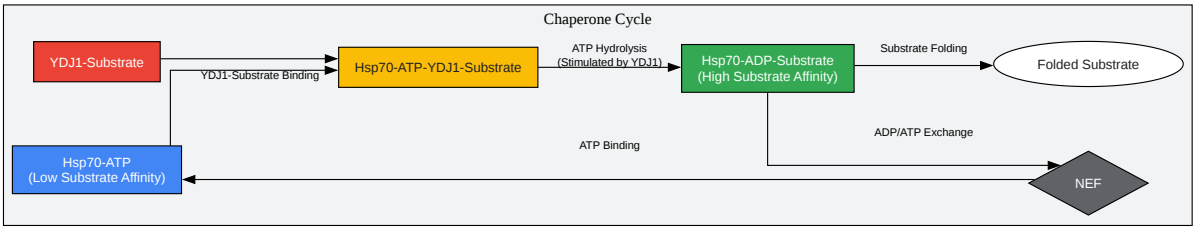
Table 1: Representative Protein Concentrations for In Vitro Reconstitution Assays

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Assay Type	YDJ1 (μM)	Hsp70 (μM)	Substrate (nM)	ATP (mM)	Reference
ATPase Activity	1	1	N/A	2	[7]
ATPase Activity	Variable	0.5	N/A	[^{32}P]ATP	[6]
Luciferase Refolding	0.3	0.5	40 (Luciferase)	1	[5]
Luciferase Disaggregation	1	1	200 (Luciferase Agg.)	1	[8]

Visualizations

YDJ1-Hsp70 Chaperone Cycle

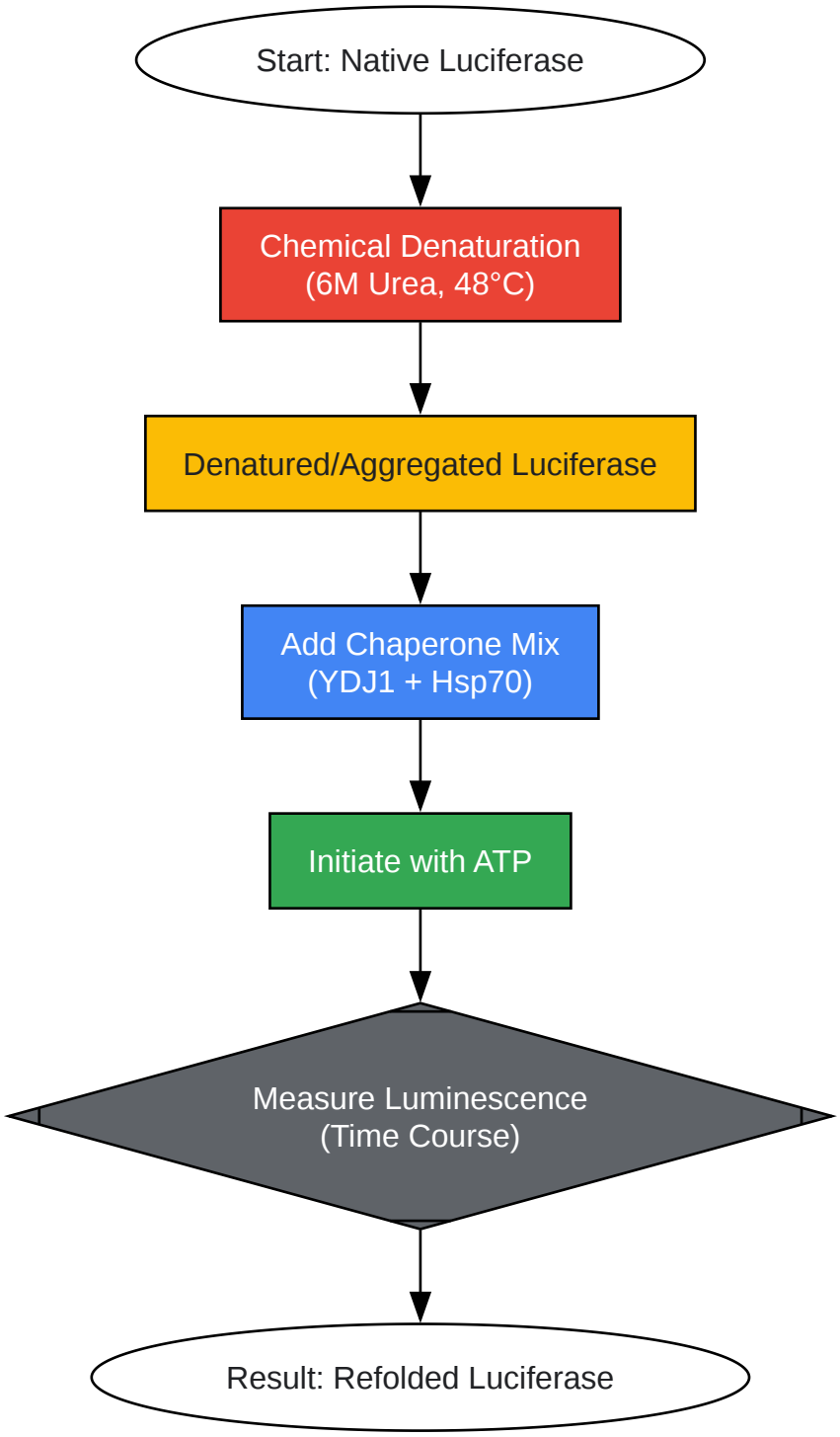


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Caption: The YDJ1-Hsp70 chaperone cycle, illustrating substrate binding and ATP-dependent folding.

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Experimental Workflow: Luciferase Refolding Assay



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Caption: Workflow for the in vitro luciferase refolding assay.

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